

# Application Note: Quantification of Octyl Diphenyl Phosphate in Indoor Dust Samples

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## Compound of Interest

Compound Name: Octyl diphenyl phosphate

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## Introduction

**Octyl diphenyl phosphate** (ODP), a member of the organophosphate ester (OPE) family of chemicals, is widely utilized as a flame retardant and plasticizer in a variety of consumer and commercial products. Its presence in building materials, furniture, electronics, and textiles can lead to its release into the indoor environment, where it accumulates in dust. Human exposure to ODP can occur through ingestion, inhalation of dust particles, and dermal contact.<sup>[1][2][3]</sup> Given the potential for adverse health effects associated with OPEs, accurate and sensitive quantification of ODP in indoor dust is crucial for exposure assessment and risk management.<sup>[1][4]</sup>

This application note provides detailed protocols for the quantification of **octyl diphenyl phosphate** in indoor dust samples using both Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

## Data Presentation

While specific quantitative data for **octyl diphenyl phosphate** in indoor dust are limited in the literature, the following tables summarize the concentration ranges observed for related aryl- and mixed alkyl-aryl phosphates, as well as other common organophosphate esters found in indoor dust. These values provide a relevant context for the expected concentration of ODP.

Table 1: Concentrations of Selected Organophosphate Esters (OPEs) in Indoor Dust from Various Studies

Organophosphate Ester	Concentration Range (ng/g)	Median/Mean Concentration (ng/g)	Reference(s)
Aryl- and Mixed Alkyl-Aryl Phosphates			
Diphenyl phosphate (DPHP)	106 - 79,661	-	[5]
Isodecyl diphenyl phosphate (IDDP)	248 - 17,850	1225 (median)	[6]
Cresyl diphenyl phosphate (CDPP)	14 - 57,700	91 (median)	[6]
Other Common OPEs			
Tris(2-butoxyethyl) phosphate (TBOEP)	545 - 502,086	4641 (median)	[7][8]
Triphenyl phosphate (TPHP)	169 - 142,459	1046 (median)	[5][7][8]
Tris(1,3-dichloro-2-propyl) phosphate (TDCIPP)	<107 - 56,000	530 (median)	[7][8]
Tris(2-chloroisopropyl) phosphate (TCIPP)	-	360 (median)	[7][8]

Note: The concentrations of OPEs in indoor dust can vary significantly depending on the sampling location, building materials, and consumer products present.[7]

## Experimental Protocols

### Sample Collection and Preparation

1.1. Dust Collection: Indoor dust samples can be collected using a high-volume vacuum sampler equipped with a cyclone and a collection bottle to gather dust from interior surfaces. Alternatively, dust can be collected from household vacuum cleaner bags.

1.2. Sample Sieving: To ensure homogeneity and isolate the particle size fraction most relevant for human exposure, the collected dust samples should be sieved. It is recommended to sieve the dust through a 150  $\mu\text{m}$  mesh screen to isolate smaller particles.[4]

1.3. Sample Extraction: Two primary extraction methods are recommended: Pressurized Liquid Extraction (PLE) and Ultrasonic Extraction.

#### 1.3.1. Pressurized Liquid Extraction (PLE):

- Weigh approximately 0.1 g of sieved dust into a PLE cell.
- Add an appropriate internal standard, such as deuterated triphenyl phosphate (d15-TPHP).
- Extract the sample using a 1:1 (v/v) mixture of hexane and ethyl acetate at 100°C.
- Perform three static extraction cycles of 5 minutes each.
- Concentrate the extract under a gentle stream of nitrogen.

#### 1.3.2. Ultrasonic Extraction:

- Weigh approximately 50 mg of sieved dust into a glass centrifuge tube.
- Add an internal standard (e.g., d15-TPHP).
- Add 4 mL of a 3:1 (v/v) mixture of n-hexane and acetone.
- Vortex the sample for 1 minute, followed by ultrasonication for 15 minutes.
- Centrifuge the sample and collect the supernatant.
- Repeat the extraction process twice more with fresh solvent.
- Combine the extracts and concentrate under a gentle stream of nitrogen.

1.4. Sample Cleanup: The concentrated extract should be cleaned using solid-phase extraction (SPE) to remove interfering matrix components. An aminopropyl silica gel SPE column is effective for this purpose.<sup>[7]</sup>

- Condition the SPE cartridge with the appropriate solvent.
- Load the concentrated extract onto the cartridge.
- Wash the cartridge to remove interferences.
- Elute the target analytes with a suitable solvent mixture.
- Evaporate the eluate to dryness and reconstitute in a known volume of an appropriate solvent for analysis.

## Instrumental Analysis

2.1. Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) Protocol:

- Gas Chromatograph (GC): Agilent 7890A or equivalent.
- Mass Spectrometer (MS): Agilent 5975C Triple Quadrupole MS or equivalent.
- Column: DB-5MS (60 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.
- Injection Mode: Splitless, 1 µL injection volume.
- Inlet Temperature: 290°C.
- Oven Temperature Program:
  - Initial temperature: 80°C, hold for 2 minutes.
  - Ramp to 300°C at 15°C/minute.
  - Hold at 300°C for 10 minutes.
- Ionization Mode: Electron Ionization (EI).

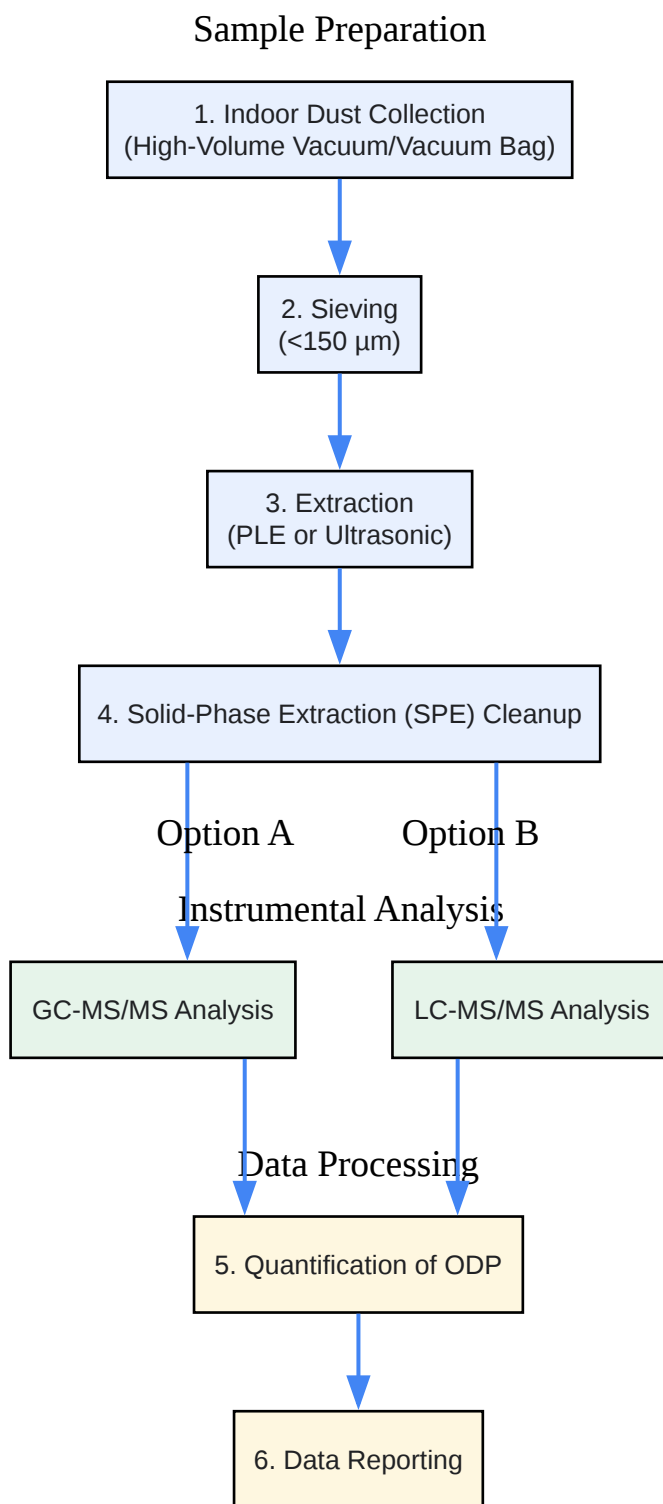
- Ion Source Temperature: 280°C.
- Acquisition Mode: Multiple Reaction Monitoring (MRM).

## 2.2. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Protocol:

- Liquid Chromatograph (LC): Agilent 1200 series or equivalent.
- Mass Spectrometer (MS): Agilent 6420 Triple Quadrupole MS or equivalent.
- Column: C18 column (e.g., 2.0 mm i.d., 100 mm length, 3.0  $\mu$ m particle size).
- Mobile Phase:
  - A: 5 mM aqueous ammonium acetate.
  - B: Methanol.
- Flow Rate: 0.25 mL/min.
- Gradient:
  - Initial: 20% B.
  - Increase to 95% B over 7.5 minutes.
  - Hold at 95% B for 3 minutes.
  - Return to initial conditions and re-equilibrate.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Source Parameters:
  - Gas Temperature: 320°C.
  - Gas Flow: 12.0 L/min.
  - Nebulizer: 50 psi.

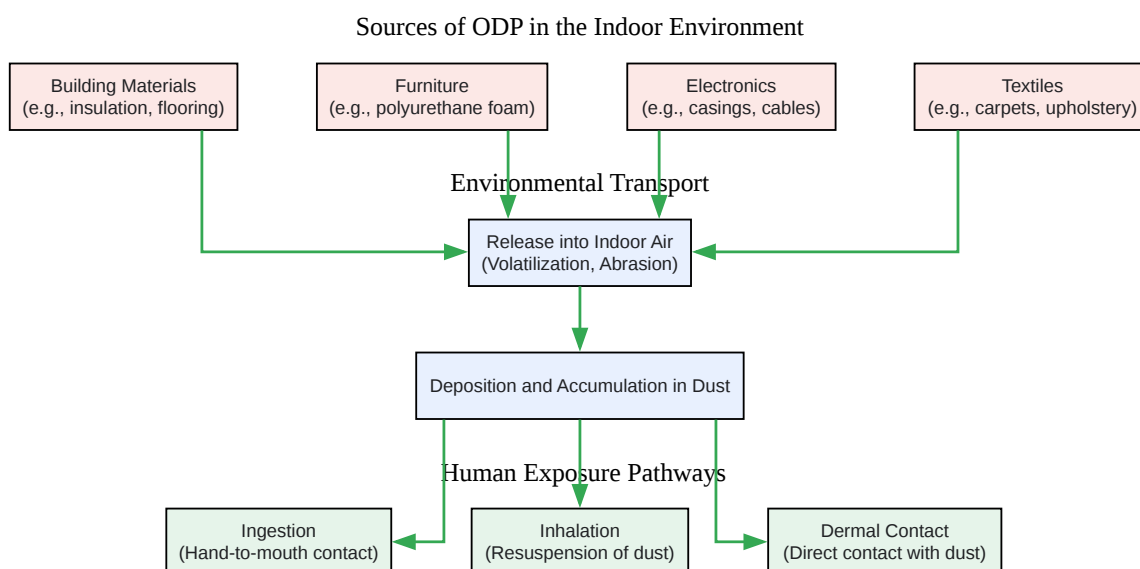
- Capillary Voltage: 4000 V.
- Acquisition Mode: Multiple Reaction Monitoring (MRM).

## Mandatory Visualizations



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Caption: Experimental workflow for the quantification of **octyl diphenyl phosphate** in indoor dust.



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Caption: Sources and exposure pathways of **octyl diphenyl phosphate** (ODP) in the indoor environment.

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